

# Pharmacokinetics of benzoylecgonine in urine and blood

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

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An In-Depth Guide to the Pharmacokinetics of Benzoylecgonine in Urine and Blood

## Introduction

Cocaine is a potent central nervous system stimulant that is widely abused. Following administration, it is extensively and rapidly metabolized in the body.[1][2] The primary and most well-known metabolite is benzoylecgonine (BZE), which is pharmacologically inactive.[3] BZE is the main analyte targeted in urine drug screens to detect cocaine use due to its longer half-life and higher concentration in urine compared to the parent drug.[3][4] Understanding the pharmacokinetic profile of benzoylecgonine in different biological matrices is crucial for researchers, scientists, and drug development professionals in the fields of toxicology, pharmacology, and forensic science. This guide provides a detailed overview of the metabolism of cocaine to benzoylecgonine, its pharmacokinetic parameters in blood and urine, and the common experimental protocols for its detection and quantification.

## Metabolism of Cocaine to Benzoylecgonine

Cocaine undergoes rapid metabolism through several pathways. Approximately 25-40% of a cocaine dose is metabolized to benzoylecgonine.[1] This conversion occurs primarily in the liver through hydrolysis catalyzed by carboxylesterases, specifically human liver carboxylesterase-1 (hCE-1).[3][5] Spontaneous hydrolysis at physiological pH also contributes to the formation of BZE.[2]

Cocaine is also metabolized to ecgonine methyl ester (EME) by plasma butyrylcholinesterase (BChE) and to a lesser extent, undergoes N-demethylation to norcocaine.[2][6] Both BZE and EME can be further hydrolyzed to ecgonine.[2] When cocaine is consumed with ethanol, a unique metabolite, cocaethylene, is formed through transesterification in the liver.[2][7]

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- To cite this document: BenchChem. [Pharmacokinetics of benzoylecgonine in urine and blood]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1383829#pharmacokinetics-of-benzoylecgonine-in-urine-and-blood\]](https://www.benchchem.com/product/b1383829#pharmacokinetics-of-benzoylecgonine-in-urine-and-blood)

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